

A Comprehensive Technical Guide to the Safety of 2-Tetrahydrofuroic Acid

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Compound of Interest

Compound Name: 2-Tetrahydrofuroic Acid

Cat. No.: B147727

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical compounds is paramount. This in-depth guide provides a detailed overview of the safety information for **2-Tetrahydrofuroic acid** (CAS No. 16874-33-2), a key reagent in the synthesis of various pharmaceutical compounds. This document consolidates data from multiple safety data sheets (SDS) to offer a comprehensive resource for safe handling, storage, and emergency procedures.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Tetrahydrofuroic acid** is fundamental to its safe handling and use in experimental settings. The following table summarizes the key quantitative data available for this compound.

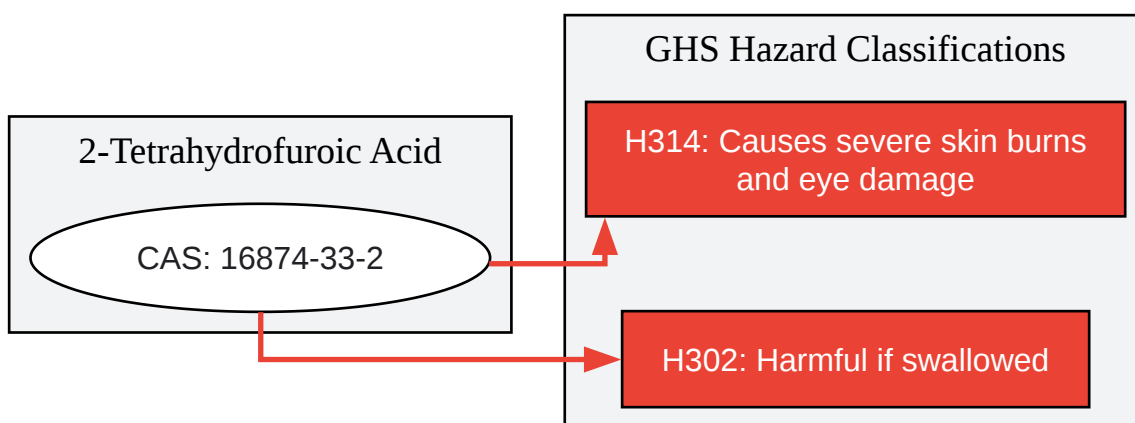
Property	Value	Source(s)
Molecular Formula	C5H8O3	[1][2][3][4][5]
Molecular Weight	116.12 g/mol	[1][2][3]
Appearance	Clear, viscous liquid; Colorless to light yellow	[2][6][7][8]
Boiling Point	243.2 ± 0.0 °C at 760 mmHg	[1]
128 - 129 °C at 13 mmHg	[2][6][7][8]	
237 - 243 °C	[2][9]	
Melting Point	21 °C	[1][7][8]
Density	1.3 ± 0.1 g/cm ³	[1]
1.209 g/mL at 25 °C	[6][7][8]	
Flash Point	113.2 ± 18.9 °C	
139 °C	[7]	
113 °C (closed cup)	[9][10]	
Vapor Pressure	0.0 ± 1.0 mmHg at 25°C	[1]
Water Solubility	Soluble	[7][8]
Refractive Index	n _{20/D} 1.46	[6][7][10]

Hazard Identification and Classification

2-Tetrahydrofuroic acid is classified as a hazardous chemical. The following table outlines its GHS hazard classifications and associated statements.

Hazard Classification	GHS Category	Hazard Statement(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2][3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[2][3][4][5][9][11][12]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[2][5][12]

The signal word for this compound is Danger.[2][3][4][9][10][11][12]



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Hazard Identification for **2-Tetrahydrofuroic Acid**

Toxicological Information

The toxicological data for **2-Tetrahydrofuroic acid** is limited. Most safety data sheets indicate that comprehensive toxicological studies have not been conducted.

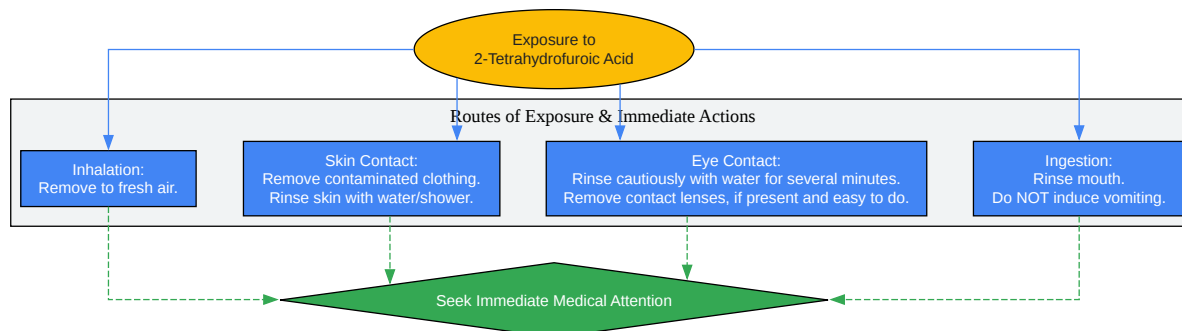
Toxicity Endpoint	Result
Acute Toxicity (Oral)	No data available.[13]
Acute Toxicity (Dermal)	No data available.[13]
Acute Toxicity (Inhalation)	No data available.[13]
Skin Corrosion/Irritation	No data available.[13]
Serious Eye Damage/Irritation	No data available.[13]
Respiratory or Skin Sensitization	No data available.[5][13]
Germ Cell Mutagenicity	No data available.[5][13]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[2][3][8]
Reproductive Toxicity	No data available.[3][5]
Specific Target Organ Toxicity (Single Exposure)	Inhalation may cause respiratory irritation.[3]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.[3][5]
Aspiration Hazard	No data available.[3][5]

Experimental Protocols

Detailed experimental protocols for the toxicological and physical-chemical data are not provided in the reviewed Safety Data Sheets. The presented data is typically generated according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), but specific study details are not publicly available in these documents.

First-Aid Measures

In the event of exposure to **2-Tetrahydrofuroic acid**, immediate and appropriate first-aid is crucial. The following diagram outlines the recommended procedures.



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First-Aid Procedures for Exposure

General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.^{[2][3]}

- Inhalation: If breathing is difficult, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^{[2][14]}
- Skin Contact: Immediately take off all contaminated clothing.^{[2][14]} Rinse the skin with water or shower.^{[2][14]} Wash off with soap and plenty of water.^{[2][13]}
- Eye Contact: Rinse cautiously with water for several minutes.^{[2][14]} If present and easy to do, remove contact lenses.^{[2][14]} Continue rinsing.^{[2][14]}
- Ingestion: Do NOT induce vomiting.^{[2][14]} Rinse mouth with water.^{[2][13]} Never give anything by mouth to an unconscious person.^{[2][13][14]}

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of the compound.

Handling:

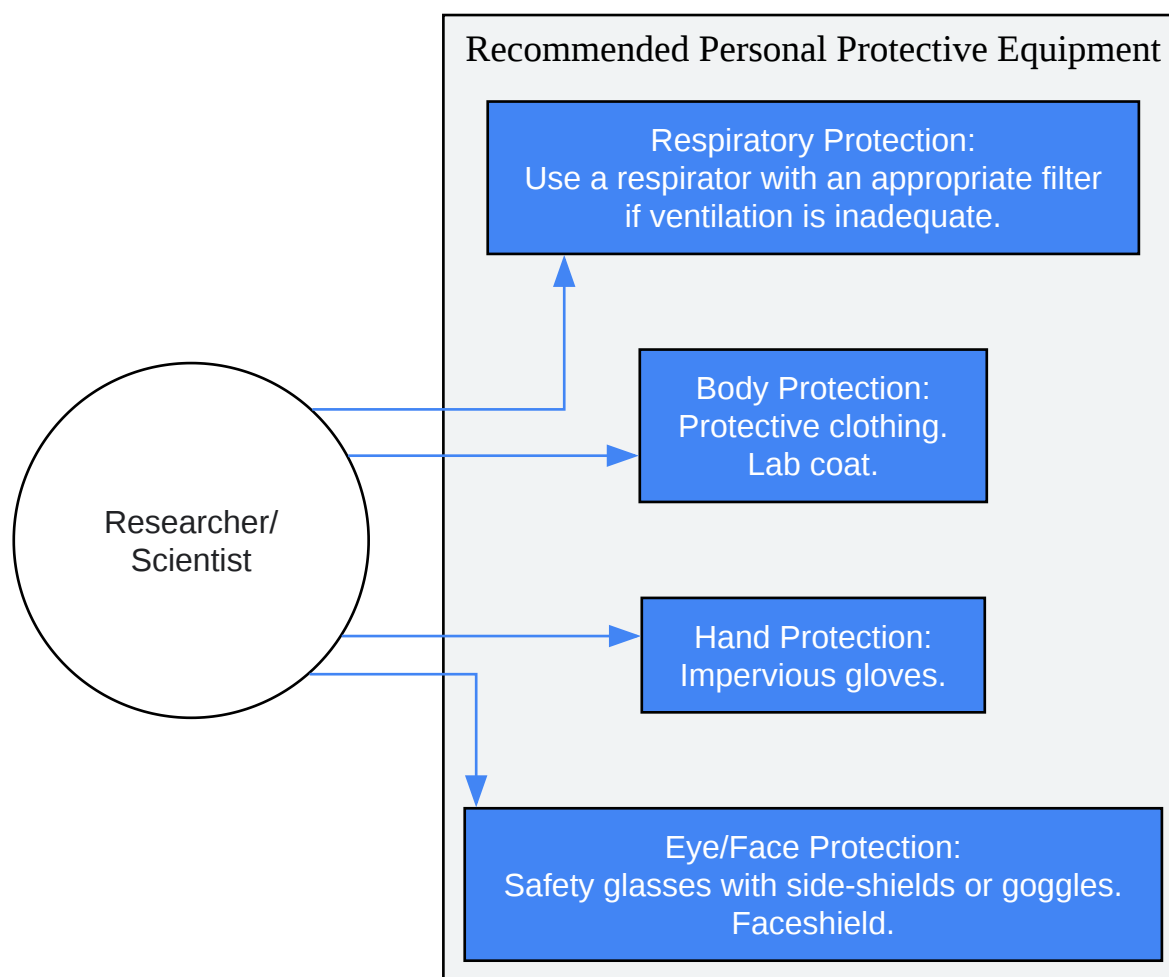
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[4\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[4\]](#)[\[14\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[14\]](#)
- Use in a well-ventilated area or under a fume hood.[\[8\]](#)[\[13\]](#)
- Wear appropriate personal protective equipment (PPE).[\[2\]](#)[\[4\]](#)[\[14\]](#)

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[13\]](#)
- Store in a cool place.[\[3\]](#)[\[4\]](#)
- Store locked up.[\[2\]](#)[\[4\]](#)[\[14\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment when handling **2-Tetrahydrofuroic acid**.



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Recommended Personal Protective Equipment

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.^{[2][4][5][13][14]}
- Skin Protection: Handle with impervious gloves.^{[2][3][4]} Wear protective clothing.^{[2][4][5]}
- Respiratory Protection: If engineering controls are not sufficient, use a NIOSH-approved respirator.^{[2][3][4][5][8][13]}

Fire-Fighting Measures

In the event of a fire involving **2-Tetrahydrofuroic acid**, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3][5][13]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides.[2][13]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3][13][14]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[2][3] Ensure adequate ventilation.[2][3] Evacuate personnel to safe areas.[2][3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[2] Do not let the product enter drains.[2][3]
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste.[2] Keep in suitable, closed containers for disposal.[2][3]

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